

Technical Guide: Boc-Val-Arg-AMC and its Analog in Protease Research

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Compound of Interest

Compound Name: *Boc-Val-Arg-AMC*

Cat. No.: *B15552571*

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Disclaimer: A comprehensive Safety Data Sheet (SDS) for **Boc-Val-Arg-AMC** is not readily available in public domains. This guide leverages data from the closely related and frequently cited analog, Boc-Val-Pro-Arg-AMC, to provide a detailed overview of its safety, handling, and application. Researchers should always consult the specific SDS provided by their supplier for the exact compound in use.

This technical guide is intended for researchers, scientists, and drug development professionals, providing in-depth information on the fluorogenic peptide substrate commonly used in the study of proteases.

Core Compound Information

Boc-Val-Arg-AMC is a synthetic peptide substrate used for the sensitive detection of certain protease activities. The N-terminal Boc (tert-butyloxycarbonyl) group is a protecting group, and the C-terminal AMC (7-amino-4-methylcoumarin) is a fluorophore. Upon enzymatic cleavage of the amide bond between Arginine and AMC, the free AMC fluoresces, providing a measurable signal proportional to enzyme activity. Due to the prevalence of data for its analog, this guide will focus on Boc-Val-Pro-Arg-AMC.

Safety and Handling

While a specific, downloadable Safety Data Sheet for **Boc-Val-Arg-AMC** is not widely available, information for the similar compound Boc-Val-Pro-Arg-AMC provides essential safety guidance.

Hazard Identification

Based on available data for Boc-Val-Pro-Arg-AMC, the compound is classified with the following hazard statements:

- H303: May be harmful if swallowed.
- H313: May be harmful in contact with skin.
- H333: May be harmful if inhaled.

The corresponding R-phrases are:

- R20: Harmful by inhalation.
- R21: Harmful in contact with skin.
- R22: Harmful if swallowed.

Personal Protective Equipment (PPE)

Standard laboratory PPE should be employed when handling this compound, including:

- Safety glasses or goggles
- Lab coat
- Gloves (e.g., nitrile)

Storage and Stability

Proper storage is crucial to maintain the integrity of the compound.

- Long-term storage: -20°C to -80°C.
- Short-term storage of stock solutions: -20°C for up to one month, or -80°C for up to six months.
- Protect from light and moisture.

- Avoid repeated freeze-thaw cycles.

Physicochemical and Spectroscopic Data

The following tables summarize the key quantitative data for Boc-Val-Pro-Arg-AMC.

Property	Value
Molecular Weight	741.75 g/mol
Appearance	White to off-white solid
Solubility	Soluble in DMSO
Purity	≥98% (HPLC)

Spectroscopic Property	Wavelength (nm)
Excitation Wavelength	341 - 380 nm
Emission Wavelength	441 - 460 nm

Experimental Protocols

Boc-Val-Pro-Arg-AMC is a versatile substrate for various proteases. Below are generalized protocols for its use in enzyme assays.

Preparation of Stock and Working Solutions

Stock Solution (10 mM):

- Weigh out 1 mg of Boc-Val-Pro-Arg-AMC powder.
- Dissolve in 135 μ L of DMSO.
- Aliquot and store at -20°C or -80°C.

Working Solution:

- Dilute the stock solution to the desired final concentration in an appropriate assay buffer (e.g., 50 mM Tris-HCl, pH 8.0).
- Prepare fresh before each experiment and protect from light.

General Enzyme Activity Assay

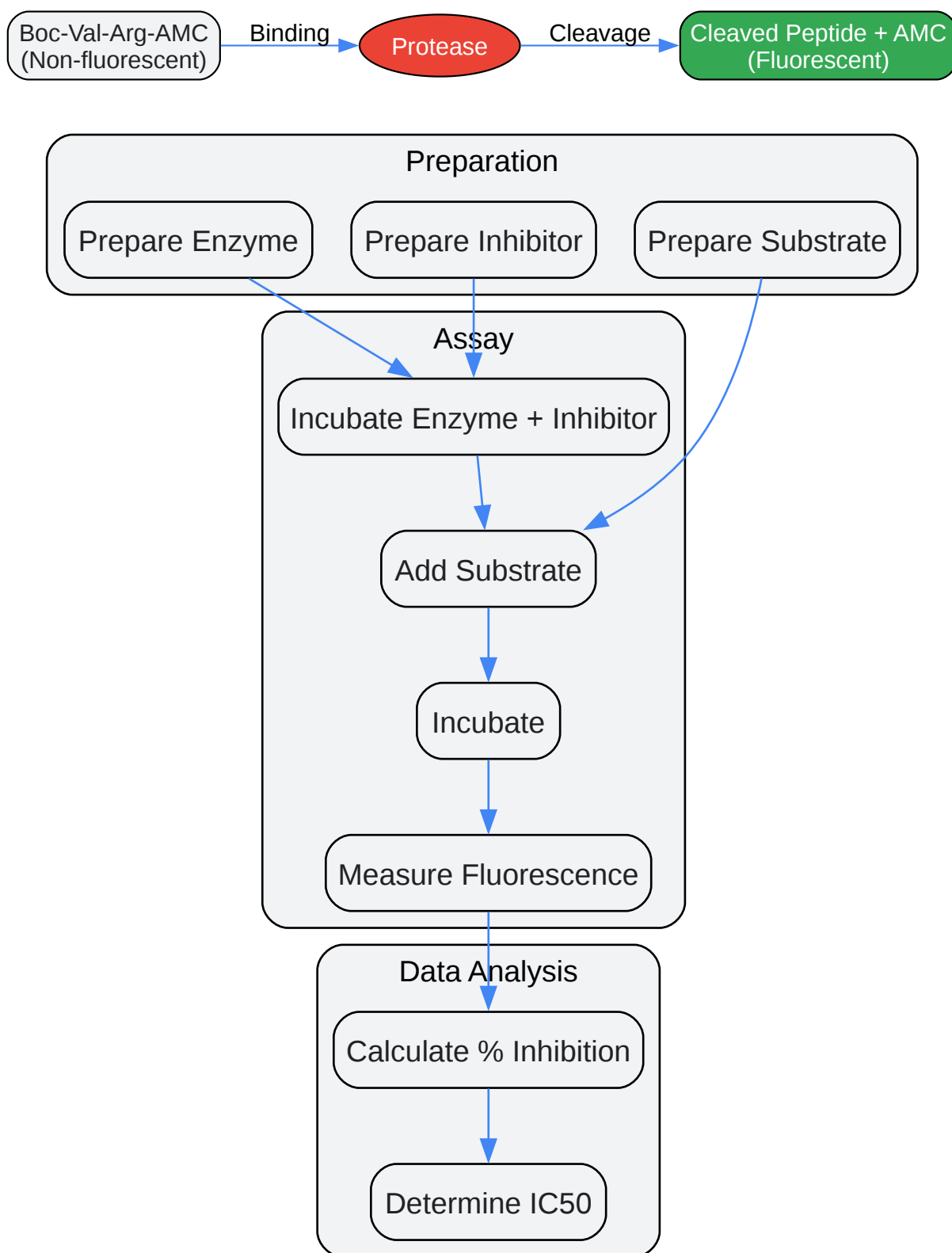
This protocol provides a framework for measuring the activity of a trypsin-like serine protease.

- Enzyme Preparation: Prepare a diluted solution of the enzyme of interest in the assay buffer.
- Reaction Initiation: In a microplate well, combine the diluted enzyme with the Boc-Val-Pro-Arg-AMC working solution.
- Incubation: Incubate the mixture at the optimal temperature for the enzyme (e.g., 37°C or 55°C) for a defined period (e.g., 10-60 minutes).
- Fluorescence Measurement: Measure the fluorescence intensity using a microplate reader with excitation at ~360-380 nm and emission at ~440-460 nm.
- (Optional) Reaction Termination: The reaction can be stopped by adding a stopping agent, such as a mixture of methanol, n-butanol, and distilled water (35:30:35, v/v/v).^[1]

Visualizations

Signaling Pathway: Protease-Mediated Cleavage

The following diagram illustrates the basic mechanism of action for a fluorogenic substrate like **Boc-Val-Arg-AMC**.



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References

- 1. adipogen.com [adipogen.com]
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